

3-(2-Bromo-4,5-dimethoxyphenyl)propanenitrile molecular weight and formula

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Compound of Interest

| | |
|----------------|---|
| Compound Name: | 3-(2-Bromo-4,5-dimethoxyphenyl)propanenitrile |
| Cat. No.: | B1267400 |

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Technical Guide: 3-(2-Bromo-4,5-dimethoxyphenyl)propanenitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **3-(2-Bromo-4,5-dimethoxyphenyl)propanenitrile**, a key intermediate in pharmaceutical synthesis. The document outlines its molecular formula, weight, and other physicochemical properties.

Chemical Identity and Properties

3-(2-Bromo-4,5-dimethoxyphenyl)propanenitrile is a brominated aromatic nitrile compound. [1] Its chemical structure and properties are fundamental for its application in the synthesis of more complex molecules.

Quantitative Data Summary

The key quantitative data for this compound are summarized in the table below for easy reference and comparison.

| Property | Value | Source |
|-------------------|-------------------------|---|
| Molecular Formula | C11H12BrNO2 | PubChem[2], SIELC Technologies[3], Home Sunshine Pharma[4], Vulcanchem[1] |
| Molecular Weight | 270.12 g/mol | PubChem[2], Vulcanchem[1] |
| Monoisotopic Mass | 269.00514 Da | PubChem[2] |
| CAS Number | 35249-62-8 | SIELC Technologies[3], Home Sunshine Pharma[4], Vulcanchem[1] |
| Density | 1.375 g/cm ³ | Home Sunshine Pharma[4] |
| Boiling Point | 379.4 °C at 760 mmHg | Home Sunshine Pharma[4] |
| Flash Point | 183.3 °C | Home Sunshine Pharma[4] |

Applications in Pharmaceutical Synthesis

This compound is a significant intermediate in the synthesis of pharmaceuticals, most notably ivabradine.[1] Ivabradine is a medication used for the symptomatic treatment of chronic stable angina pectoris and chronic heart failure.[1] The synthesis of ivabradine from **3-(2-Bromo-4,5-dimethoxyphenyl)propanenitrile** involves key steps such as cyclization and functionalization. [1]

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis or analysis of **3-(2-Bromo-4,5-dimethoxyphenyl)propanenitrile** are not readily available in the public domain from the conducted search. However, a general overview of relevant methodologies is presented below.

High-Performance Liquid Chromatography (HPLC) Analysis

A reverse-phase (RP) HPLC method can be utilized for the analysis of **3-(2-Bromo-4,5-dimethoxyphenyl)propanenitrile**.^[3]

- Column: Newcrom R1, a reverse-phase column with low silanol activity.^[3]
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid.^[3] For Mass Spectrometry (MS) compatible applications, formic acid should be used in place of phosphoric acid.^[3]
- Application: This method is suitable for analyzing the compound and can be scaled for preparative separation to isolate impurities. It is also applicable for pharmacokinetic studies.^[3]

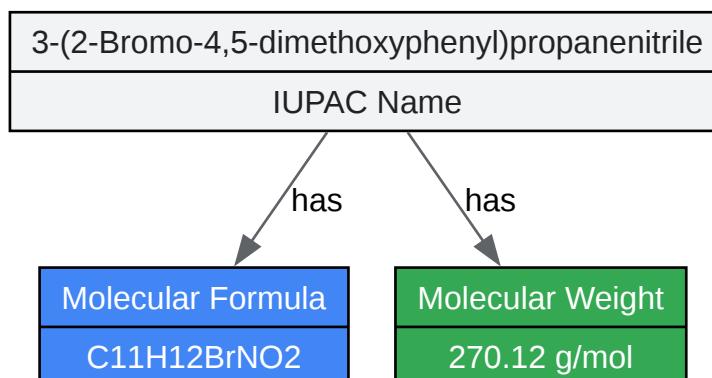
Synthesis Methods Overview

Two potential synthesis pathways are noted, starting from different materials:

- From (3,4-Dimethoxyphenyl)methyl alcohol: This method involves bromination using Br₂ in glacial acetic acid, followed by nitrilation.^[1]
- From 3,4-Dimethoxybenzaldehyde: This route involves a chain extension to introduce the propanenitrile group, followed by bromination at the 2-position.^[1]

Logical Relationship Diagram

The following diagram illustrates the logical connection between the compound's name and its fundamental chemical properties.



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Caption: Chemical Identity of **3-(2-Bromo-4,5-dimethoxyphenyl)propanenitrile**.

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References

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